

Solubility Profile of Methyl 3-Hydroxybenzoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methyl 3-Hydroxybenzoate

Cat. No.: B1676425

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An in-depth examination of the solubility of **methyl 3-hydroxybenzoate** in common laboratory solvents, providing researchers, scientists, and drug development professionals with essential data and standardized experimental protocols.

Introduction

Methyl 3-hydroxybenzoate, a benzoate ester and a member of the phenol class, is a compound of interest in various fields of chemical research and development. An understanding of its solubility in a range of common laboratory solvents is fundamental for its application in synthesis, purification, formulation, and analytical method development. This technical guide provides a summary of available quantitative and qualitative solubility data for **methyl 3-hydroxybenzoate** and details a comprehensive experimental protocol for its determination.

Quantitative Solubility Data

The solubility of **methyl 3-hydroxybenzoate** has been documented in several key laboratory solvents. The following table summarizes the available quantitative data. It is important to note that quantitative data for all common solvents is not readily available in the public domain.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Water	H ₂ O	6864 mg/L	25	Estimated value.
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	≥ 2.5 mg/mL	Not Specified	[1]
Chloroform	CHCl ₃	Soluble	Not Specified	Qualitative data[2][3][4][5].
Ethanol	C ₂ H ₅ OH	Soluble	Not Specified	Qualitative data[2][3][4][5].
Methanol	CH ₃ OH	Soluble	Not Specified	Qualitative data[2][3][4][5].
Acetone	C ₃ H ₆ O	Data Not Available	-	-
Ethyl Acetate	C ₄ H ₈ O ₂	Data Not Available	-	-
Dichloromethane	CH ₂ Cl ₂	Data Not Available	- -	
Dimethylformamide (DMF)	C ₃ H ₇ NO	Data Not Available	-	-

Experimental Protocol: Determination of a Saturated Solution of Methyl 3-Hydroxybenzoate

The following protocol outlines the widely accepted "shake-flask" method for determining the equilibrium solubility of **methyl 3-hydroxybenzoate** in a given solvent. This method is robust and can be adapted for various analytical quantification techniques such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.

Materials and Equipment

- **Methyl 3-hydroxybenzoate** (analytical standard, >99% purity)
- Selected solvent (HPLC grade or equivalent)
- Analytical balance
- Scintillation vials or glass test tubes with screw caps
- Orbital shaker or vortex mixer
- Constant temperature bath or incubator
- Syringe filters (0.45 μm , solvent-compatible)
- Syringes
- Volumetric flasks and pipettes
- HPLC system with UV detector or a UV-Vis spectrophotometer

Procedure

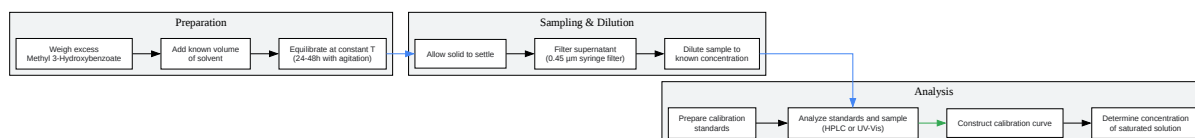
- Preparation of a Saturated Solution:
 - Add an excess amount of **methyl 3-hydroxybenzoate** to a scintillation vial or test tube. The excess solid should be clearly visible.
 - Add a known volume of the selected solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature bath or incubator set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture using an orbital shaker or vortex mixer at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:

- After the equilibration period, allow the vial to stand undisturbed in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
- Carefully draw a sample from the supernatant using a syringe.
- Immediately filter the sample through a 0.45 μm syringe filter into a clean vial to remove any undissolved solid. This step is critical to prevent overestimation of solubility.
- Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Using HPLC:
 - Develop a suitable HPLC method for the analysis of **methyl 3-hydroxybenzoate**. A reverse-phase C18 column with a mobile phase of acetonitrile and water is often a good starting point[6].
 - Prepare a series of calibration standards of known concentrations of **methyl 3-hydroxybenzoate** in the chosen solvent.
 - Inject the calibration standards and the diluted sample onto the HPLC system.
 - Construct a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of the diluted sample from the calibration curve and calculate the original concentration of the saturated solution, accounting for the dilution factor.
 - Using UV-Vis Spectroscopy:
 - Determine the wavelength of maximum absorbance (λ_{max}) of **methyl 3-hydroxybenzoate** in the chosen solvent.
 - Prepare a series of calibration standards of known concentrations.

- Measure the absorbance of the standards and the diluted sample at the λ_{max} .
- Create a calibration curve by plotting absorbance versus concentration.
- Calculate the concentration of the saturated solution from the absorbance of the diluted sample and the calibration curve, taking into account the dilution.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **methyl 3-hydroxybenzoate**.



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Workflow for determining the solubility of **Methyl 3-Hydroxybenzoate**.

Conclusion

This technical guide provides a consolidated overview of the solubility of **methyl 3-hydroxybenzoate** in common laboratory solvents and a detailed, adaptable protocol for its experimental determination. While qualitative data indicates its solubility in several polar and non-polar organic solvents, a clear need exists for further quantitative studies to expand the available data, particularly for solvents such as acetone, ethyl acetate, dichloromethane, and dimethylformamide. The provided experimental workflow offers a standardized approach for researchers to generate reliable and reproducible solubility data, which is crucial for the effective application of **methyl 3-hydroxybenzoate** in scientific research and development.

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